

# Benchmarking Dipropyl Carbonate: A Comparative Guide for Pharmaceutical Solvents

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## Compound of Interest

Compound Name: *Dipropyl carbonate*

Cat. No.: *B009098*

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For researchers, scientists, and drug development professionals, the selection of an appropriate solvent is a critical decision that impacts the efficacy, safety, and sustainability of pharmaceutical processes. This guide provides an objective comparison of **dipropyl carbonate**'s performance against industry-standard solvents such as ethanol, acetone, and ethyl acetate, supported by available experimental data.

**Dipropyl carbonate** is emerging as a viable alternative in the pharmaceutical industry, aligning with the principles of green chemistry due to its favorable environmental profile. This guide delves into a quantitative comparison of key solvent properties, outlines detailed experimental protocols for performance evaluation, and visualizes a typical experimental workflow.

## Data Presentation: A Comparative Analysis of Solvent Properties

The following table summarizes the key physicochemical and toxicological properties of **dipropyl carbonate** and common industry-standard solvents. This data is essential for preliminary solvent screening and selection in drug development.

Property	Dipropyl Carbonate	Ethanol	Acetone	Ethyl Acetate
Boiling Point (°C)	167 - 168[1]	78.5	56	77
Density (g/mL at 25°C)	0.944[2][1]	0.789	0.784	0.895
Flash Point (°C)	55[2]	13	-20	-4
Viscosity (cP at 20°C)	Data not available	1.1	0.36	0.45
Acute Oral LD50 (g/kg, rat)	0.3 (mice), 3.2 (rabbits)[3]	7.06	5.8	5.62
Acute Dermal LD50 (g/kg, rat)	0.98[2][3]	20	>15.8	>18

## Experimental Protocols: Methodologies for Key Experiments

To ensure accurate and reproducible comparisons of solvent performance, standardized experimental protocols are crucial. Below are detailed methodologies for determining key solvent properties.

### Determination of Boiling Range of Organic Solvents

The boiling range of organic liquids can be determined using a distillation method as specified by ISO 4626:1980. This standard is applicable to organic liquids that are chemically stable and boil between 30°C and 300°C at normal pressure.

Principle: A 100 ml test portion of the solvent is distilled under prescribed conditions. The temperature readings and corresponding volumes of condensate are systematically observed and recorded. The results are then calculated and corrected to standard atmospheric pressure.

### Determination of Dynamic Viscosity

The dynamic viscosity of solvents can be measured using a rotational viscometer. Several ASTM standards provide detailed procedures for measuring viscosity, including:

- ASTM D2196: Standard Test Methods for Rheological Properties of Non-Newtonian Materials by Rotational Viscometer.
- ASTM D4402: Standard Test Method for Viscosity Determination of Asphalts Using a Rotational Viscometer (adaptable for other liquids).

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant angular velocity. The viscosity is then calculated from the torque, the angular velocity, and the geometry of the spindle and cup.

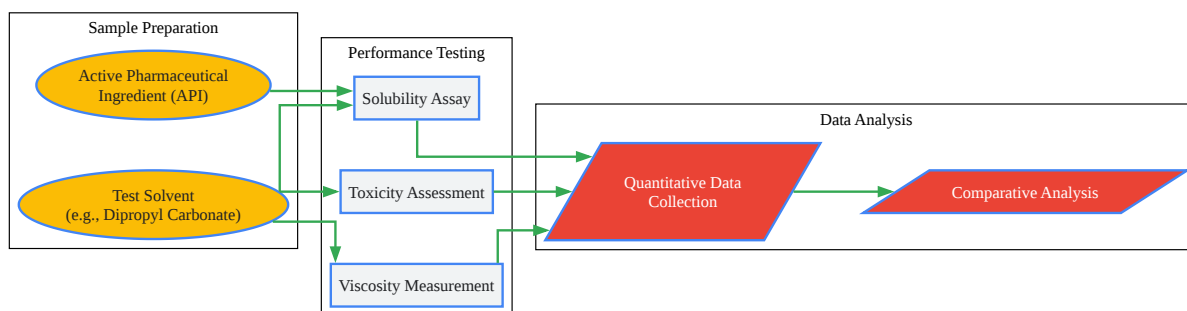
## In Vitro Cytotoxicity Testing

The potential toxicity of solvents can be assessed using in vitro cell-based assays. A common method is the Neutral Red Uptake (NRU) assay, which evaluates cell viability.

Principle: Viable cells take up and bind the supravital dye Neutral Red in their lysosomes. Following incubation with the test substance, the cells are washed, and the dye is extracted. The amount of extracted dye is quantified using a spectrophotometer, and the absorbance is directly proportional to the number of viable cells. The concentration of the test substance that reduces cell viability by 50% (IC<sub>50</sub>) is then determined.

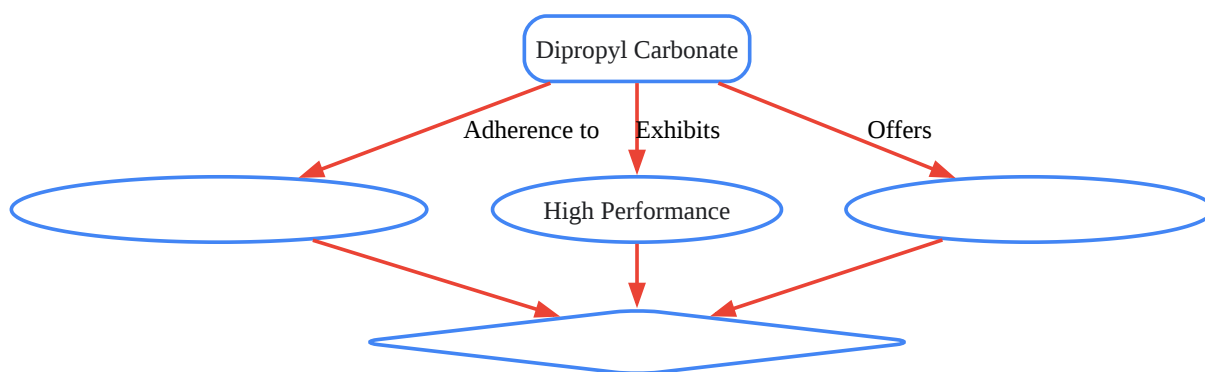
## Mandatory Visualization: Experimental Workflow and Signaling Pathways

To provide a clearer understanding of the experimental processes, the following diagrams, created using Graphviz (DOT language), illustrate a typical workflow for solvent performance evaluation.



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Caption: Workflow for evaluating solvent performance.



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Caption: Logical relationship for **dipropyl carbonate** as a solvent.

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## References

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